

In-Depth Technical Guide to Biotin-PEG4-OH: Safety, Handling, and Experimental Considerations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Biotin-PEG4-OH*

Cat. No.: *B15543230*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling precautions, and experimental considerations for **Biotin-PEG4-OH** (CAS: 1217609-84-1). The information is intended to ensure the safe and effective use of this reagent in a laboratory setting for research and development purposes.

Chemical and Physical Properties

Biotin-PEG4-OH is a biotinylation reagent that contains a polyethylene glycol (PEG) spacer arm. This hydrophilic spacer enhances the solubility of the molecule in aqueous solutions.^[1]

Property	Value	Source
CAS Number	1217609-84-1	[2]
Molecular Formula	C18H33N3O6S	[2][3][4]
Molecular Weight	419.54 g/mol	[2][3][4]
Appearance	White to off-white solid, may be sticky	[1]
Solubility	Soluble in water and DMSO	[1]
Storage	Store at -20°C for long-term storage and avoid light.	[3]

Safety and Toxicology

According to the available Safety Data Sheet (SDS), **Biotin-PEG4-OH** is not classified as a hazardous substance. However, as with any chemical reagent, it should be handled with care, and appropriate safety precautions should be taken.

Toxicological Data Summary:

Quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Biotin-PEG4-OH** are not readily available in the reviewed literature.

However, information on its constituent parts, biotin and polyethylene glycol, provides insight into its expected low toxicity profile.

- Biotin: Biotin is a water-soluble vitamin with low acute oral toxicity in animal studies.[5][6] It is rapidly metabolized and excreted.[5][6] While generally considered safe, high doses may have some effects, though no upper limit for intake has been established due to a lack of evidence for toxicity at high levels in humans.[5][7]
- Polyethylene Glycol (PEG): PEGs are considered biologically inert polymers with low toxicity.[8][9] They are widely used in pharmaceutical and commercial products.[8]

Based on the low toxicity of its components, **Biotin-PEG4-OH** is expected to have a low hazard potential.

Handling Precautions and Personal Protective Equipment (PPE)

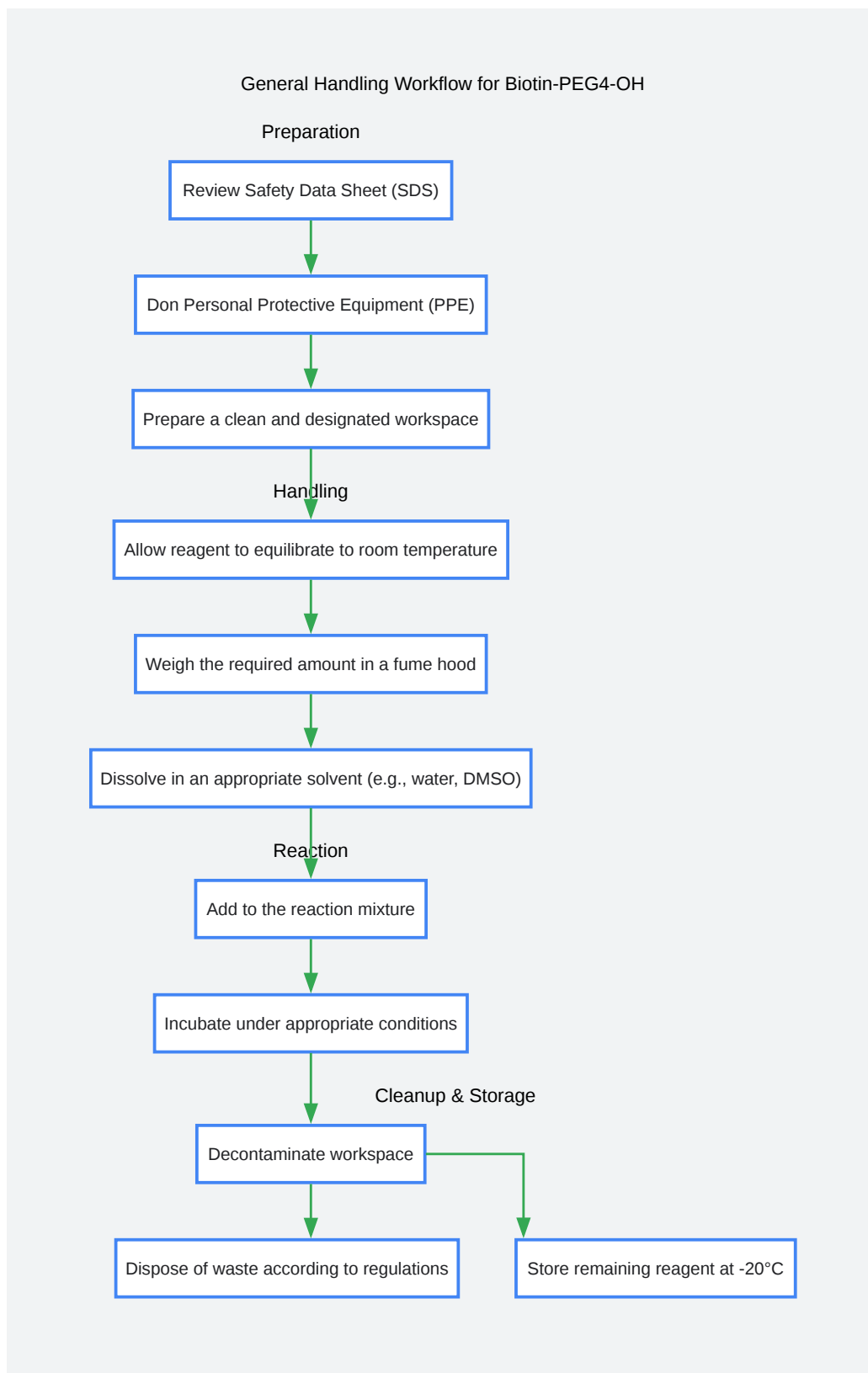
Adherence to standard laboratory safety protocols is essential when handling **Biotin-PEG4-OH**. The following handling precautions and personal protective equipment are recommended:

Precaution/PPE	Recommendation
Engineering Controls	Work in a well-ventilated area. For procedures that may generate dust, a chemical fume hood should be used.
Eye Protection	Safety glasses or goggles should be worn to protect from splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are recommended to prevent skin contact.
Skin and Body Protection	A laboratory coat should be worn to protect skin and clothing.
Hygiene Measures	Avoid inhalation of dust. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

Experimental Protocols and Workflows

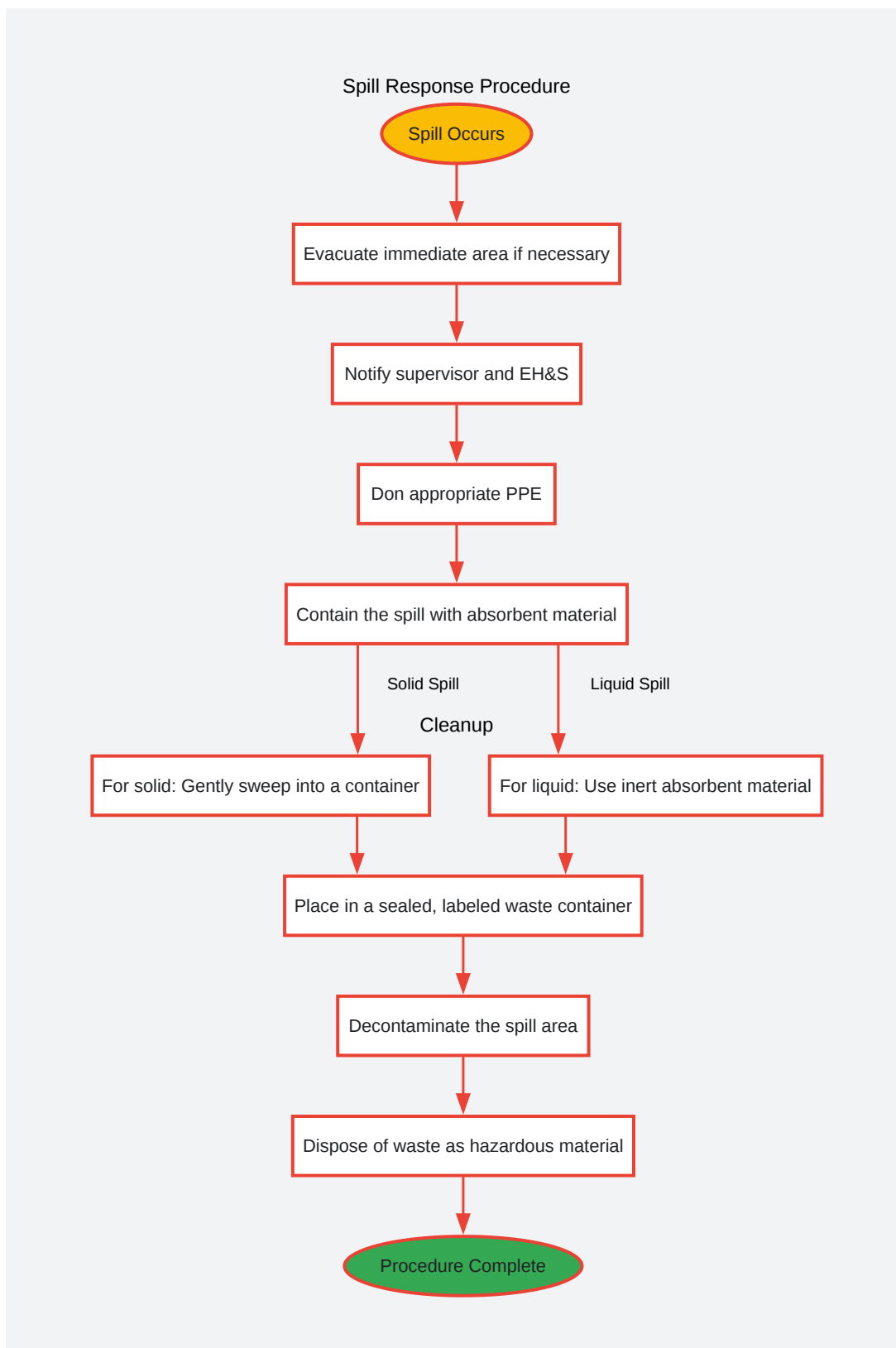
While a specific, detailed experimental protocol for a key experiment involving **Biotin-PEG4-OH** was not found in the available search results, a general workflow for its use in bioconjugation can be inferred from its chemical structure and the protocols of similar biotinylation reagents. The primary hydroxyl group (-OH) on the PEG spacer can be activated or modified for conjugation to various functional groups on target molecules.

Below are graphical representations of standard laboratory workflows applicable to handling chemical reagents like **Biotin-PEG4-OH**.



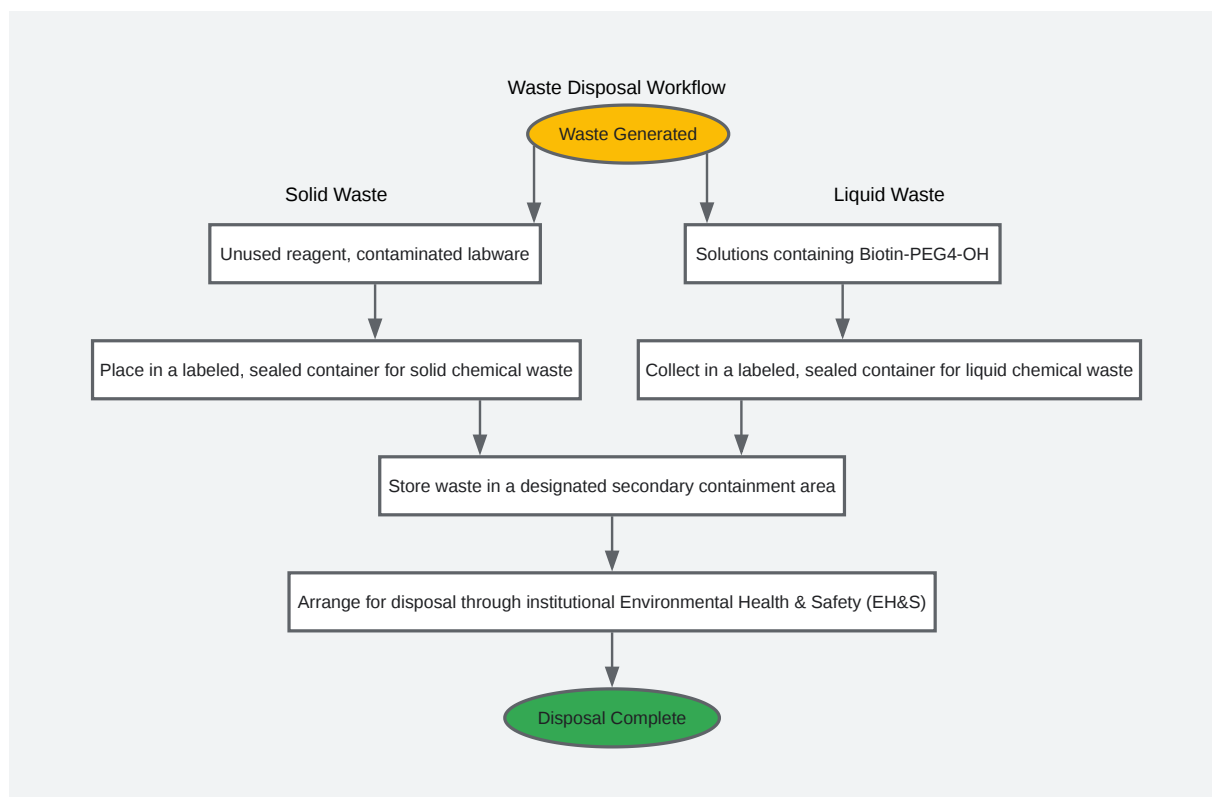
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General Handling Workflow for **Biotin-PEG4-OH**



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Spill Response Procedure



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- To cite this document: BenchChem. [In-Depth Technical Guide to Biotin-PEG4-OH: Safety, Handling, and Experimental Considerations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543230#biotin-peg4-oh-safety-data-sheet-and-handling-precautions]

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